Technical Guide: Metabolic Fate and Analytical Profiling of Cadusafos

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Compound of Interest

Compound Name:	*Cadusafos*
CAS No.:	*95465-99-9*
Cat. No.:	*B1668200*

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Executive Summary

Cadusafos (O-ethyl S,S-di-sec-butyl phosphorodithioate) is a potent organophosphate nematicide and insecticide used primarily on crops such as bananas, potatoes, and maize. Unlike many organophosphates that require metabolic bioactivation (desulfuration of P=S to P=O), **Cadusafos** possesses a P=O moiety in its parent form, allowing it to act as a direct inhibitor of acetylcholinesterase (AChE).

This guide provides a technical analysis of the biotransformation of **Cadusafos** in plant and animal systems. It details the divergence in metabolic pathways—where plants favor oxidative conjugation and animals favor hydrolytic cleavage followed by rapid excretion—and outlines validated analytical protocols for residue determination.

Chemical Identity and Mechanism of Action

Understanding the metabolic fate of **Cadusafos** requires a precise understanding of its structural chemistry.

- IUPAC Name:O-ethyl S,S-di-sec-butyl phosphorodithioate[1][2]

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- Structure: The molecule consists of a central phosphorus atom double-bonded to oxygen (P=O), with two sec-butyl thioester groups and one ethoxy group.
- Mechanism: As a phosphorodithioate with an existing P=O bond, **Cadusafos** does not require oxidative desulfuration (bioactivation) by cytochrome P450 enzymes to become neurotoxic. It binds directly to the serine hydroxyl group in the active site of AChE, leading to the accumulation of acetylcholine at synaptic clefts.

Metabolic Pathways in Plants

In plants (specifically studied in Musa spp., Solanum tuberosum, and Zea mays), **Cadusafos** is absorbed via the roots and translocated to the shoots. The metabolism is characterized by hydrolytic cleavage followed by extensive oxidation and conjugation.[3]

Primary Biotransformation

The parent compound undergoes hydrolysis at the P-S bond to release butan-2-thiol (sec-butyl mercaptan). This transient intermediate is the precursor for the majority of plant metabolites.

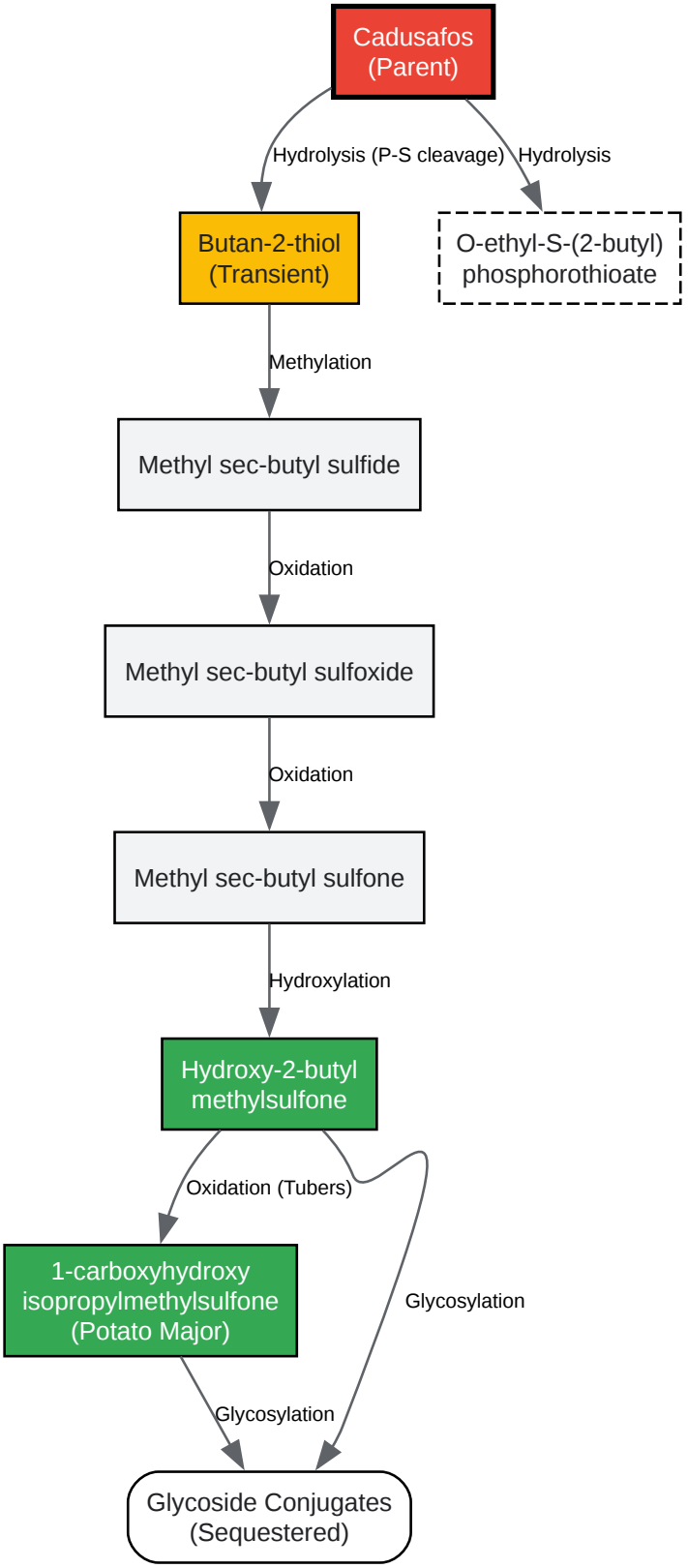
- Oxidative Pathway: Butan-2-thiol is methylated to form methyl sec-butyl sulfide.
- Sulfoxidation: This sulfide is sequentially oxidized to methyl sec-butyl sulfoxide and methyl sec-butyl sulfone.
- Hydroxylation: The sulfone undergoes hydroxylation to form hydroxy-2-butyl-methylsulfone.
- Terminal Oxidation (Potato specific): In tubers, hydroxy-2-butyl-methylsulfone is further oxidized to 1-carboxyhydroxyisopropylmethylsulfone.[3]

Conjugation

Polar metabolites, particularly the hydroxylated sulfones, are conjugated with sugars (glycosylation) to form water-soluble residues that are sequestered in plant tissues. These conjugates exhibit significantly lower toxicity than the parent compound.

Visualization: Plant Metabolic Pathway

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Figure 1: The metabolic pathway of **Cadusafos** in plants, highlighting the transition from lipophilic parent to polar conjugates.

Metabolic Pathways in Animals

In mammals (rats), **Cadusafos** is extensively metabolized and rapidly excreted. The pathway shares the initial hydrolytic step with plants but diverges in the subsequent detoxification mechanisms.

Absorption and Distribution

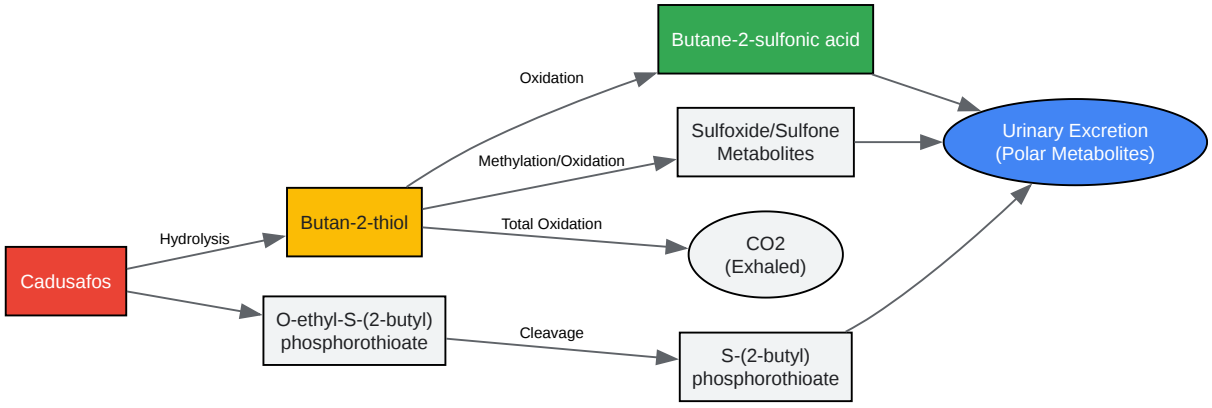
Cadusafos is readily absorbed through the gastrointestinal tract. Studies indicate that >80% of the administered dose is excreted within 24 hours, primarily via urine (70-80%) and CO2 (12-18%).

Biotransformation Steps

- Cleavage: Hydrolysis of the thio-butyl group yields butan-2-thiol and O-ethyl-S-(2-butyl) phosphorothioic acid.
- Phosphorothioic Acid Degradation: The phosphorothioic acid is further cleaved to S-(2-butyl) phosphorothioic acid or O-ethyl phosphorothioic acid.
- Mercaptan Metabolism: The released butan-2-thiol follows two routes:
  - S-Methylation/Oxidation: Similar to plants, forming sulfoxides and sulfones.
  - Sulfonic Acid Pathway: Direct oxidation to butane-2-sulfonic acid, which is highly polar and excreted.
- CO2 Formation: A significant portion of the carbon skeleton is oxidized completely to CO2.

Visualization: Animal Metabolic Pathway

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Figure 2: Animal metabolism of **Cadusafos**, emphasizing rapid hydrolysis and excretion of polar metabolites.

Analytical Methodologies

Accurate quantification of **Cadusafos** and its metabolites requires rigorous extraction and cleanup due to the lipophilic nature of the parent and the polarity of the metabolites.

Residue Definition

For regulatory enforcement (MRLs), the residue definition is typically **Cadusafos** parent only. The metabolites are considered less toxic and are not included in the risk assessment definition for dietary intake.

Extraction and Cleanup Protocol

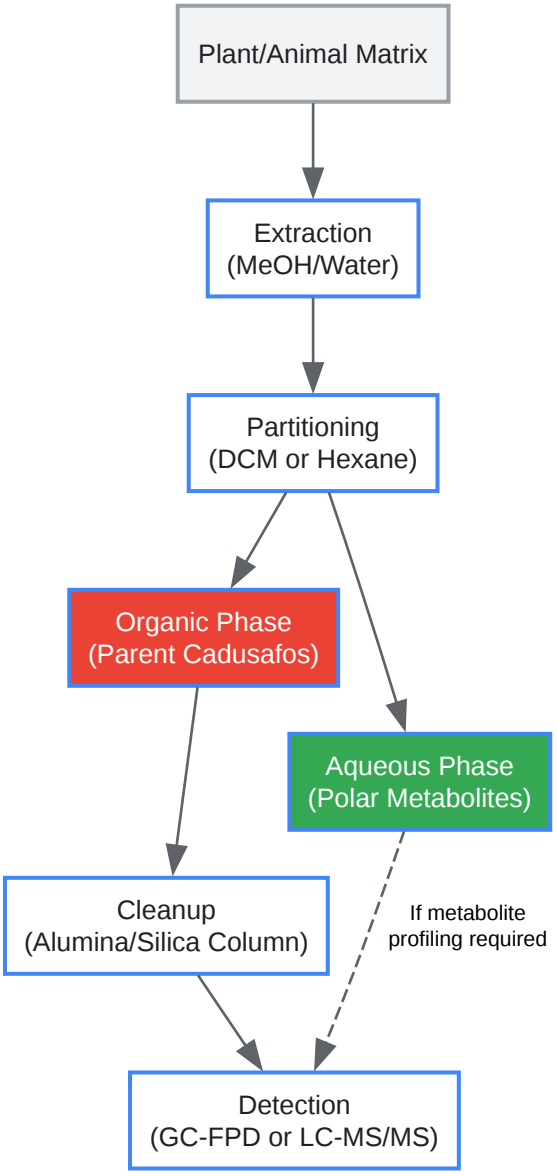
The following protocol is validated for plant matrices (e.g., banana, potato).

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Step	Procedure	Critical Control Point
1. Extraction	Homogenize sample with Methanol:Water (70:30 v/v).	Ensure complete maceration to release bound residues.
2. Filtration	Filter homogenate through glass wool or filter paper.	Remove particulates to prevent column clogging.
3. Partition	Partition aqueous extract with Methylene Chloride (DCM) or Hexane.	Cadusafos partitions into the organic phase; polar conjugates remain in aqueous phase.
4. Drying	Pass organic phase through anhydrous Sodium Sulfate.	Remove residual water to protect GC columns.
5. Cleanup	Alumina or Silica Gel SEP-PAK column chromatography. Elute with Ethyl Acetate:Hexane.	Removes co-extractives (lipids, pigments) that interfere with detection.
6. Analysis	GC-FPD (Phosphorus Mode) or LC-MS/MS.	GC-FPD is standard for parent; LC-MS/MS required for metabolite profiling.

Visualization: Analytical Workflow

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Figure 3: Analytical workflow for the separation and detection of **Cadusafos** residues.

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